

Methoxy(dimethyl)octylsilane CAS number

93804-29-6

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Methoxy(dimethyl)octylsilane**

Cat. No.: **B1584689**

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An In-Depth Technical Guide to **Methoxy(dimethyl)octylsilane** (CAS No. 93804-29-6)

Introduction

Methoxy(dimethyl)octylsilane, identified by CAS Number 93804-29-6, is a versatile organosilane reagent pivotal in the fields of material science, surface chemistry, and advanced functional materials. Its unique molecular architecture, featuring a hydrolyzable methoxy group and a non-polar octyl chain, allows it to act as a powerful surface modifying agent. This guide provides a comprehensive technical overview of its properties, mechanism of action, applications, and handling protocols, tailored for researchers, scientists, and professionals in drug development who leverage surface functionalization technologies.

Physicochemical and Molecular Characteristics

Methoxy(dimethyl)octylsilane is a colorless liquid characterized by its sensitivity to moisture. [1][2] The core of its functionality lies in its amphiphilic structure: a reactive methoxy-silyl head and a stable, hydrophobic octyl tail.

Molecular Structure

The molecule consists of a central silicon atom covalently bonded to two methyl groups, a reactive methoxy group (-OCH₃), and a C8 alkyl chain. This structure is fundamental to its utility in surface science.

Caption: Molecular structure of **Methoxy(dimethyl)octylsilane**.

Physicochemical Data

The key physical and chemical properties of **Methoxy(dimethyl)octylsilane** are summarized below for easy reference.

Property	Value	Reference(s)
CAS Number	93804-29-6	[3][4]
Molecular Formula	C ₁₁ H ₂₆ OSi	[5][6]
Molecular Weight	202.41 g/mol	[3][4][5]
Appearance	Colorless to almost colorless liquid	[7]
Density	0.813 g/mL at 25 °C	[3][4]
Boiling Point	221-223 °C	[3][4]
Melting Point	< 0 °C	[6]
Flash Point	83 °C (181.4 °F) - closed cup	[4][5]
Refractive Index (n _{20/D})	1.423	[3][4]
Purity	>95.0% (GC)	[2][7]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[6][7]

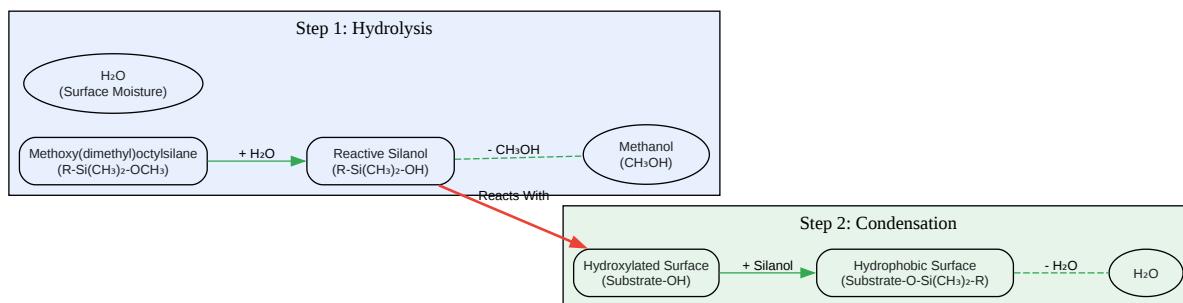
Mechanism of Action: Surface Functionalization

The primary application of **Methoxy(dimethyl)octylsilane** is the covalent modification of surfaces to alter their properties, primarily to induce hydrophobicity.^[8] This process occurs via a well-understood two-step hydrolysis and condensation mechanism, particularly on substrates rich in hydroxyl (-OH) groups, such as glass, silica, and various metal oxides.

- Hydrolysis: In the presence of trace amounts of water (often from ambient moisture or adsorbed on the substrate surface), the methoxy group (-OCH₃) hydrolyzes to form a reactive silanol group (-OH) and methanol as a byproduct.

- Condensation: The newly formed silanol group condenses with a hydroxyl group on the substrate, forming a stable, covalent siloxane bond (Si-O-Substrate). This reaction anchors the dimethyl(octyl)silyl moiety to the surface.

This self-assembled monolayer (SAM) effectively masks the polar surface with a dense layer of non-polar octyl chains, transforming it from hydrophilic to hydrophobic.



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Caption: Mechanism of surface modification via hydrolysis and condensation.

Key Applications in Research and Development

The ability to precisely control surface energy makes **Methoxy(dimethyl)octylsilane** a valuable tool in various high-technology sectors.

Surface Hydrophobization

Its most common use is to create water-repellent surfaces on glass, silicon wafers, and mineral fillers.^[8] This is critical for:

- Anti-stiction coatings in microelectromechanical systems (MEMS).

- Water-repellent architectural coatings.[8]
- Preventing moisture ingress in sensitive electronic components.

Chromatography

In analytical chemistry, it is used to functionalize silica gel, the stationary phase in reversed-phase chromatography (RPC). The octyl chains create a non-polar surface (a C8 phase) that retains analytes based on their hydrophobicity. It has also been described as a component of the mobile phase in some chromatographic applications.[5]

Drug Delivery Systems

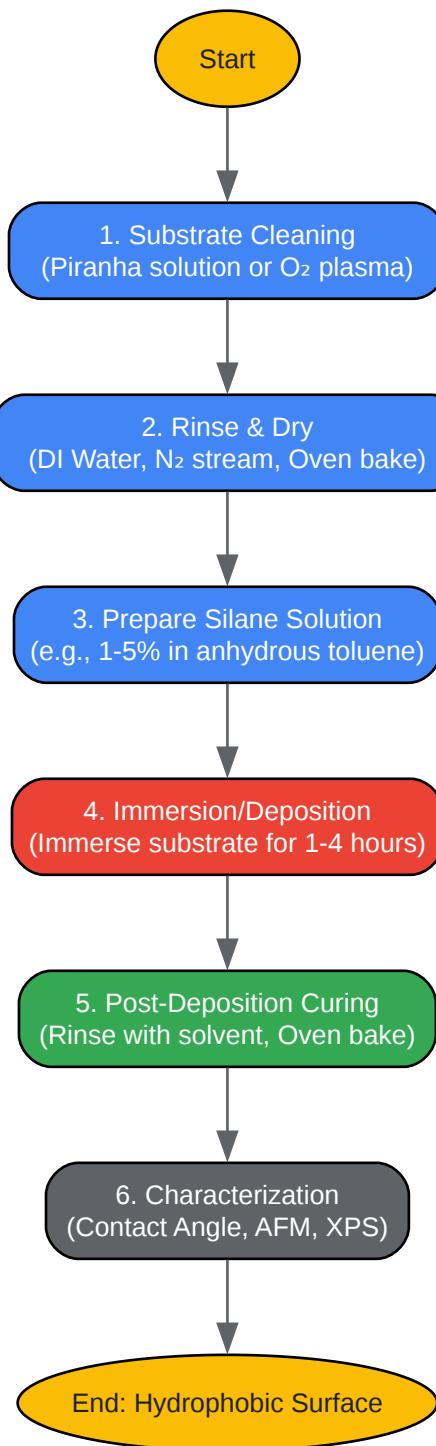
In the pharmaceutical and drug development space, surface modification is crucial for controlling the behavior of drug carriers. **Methoxy(dimethyl)octylsilane** has been cited in peer-reviewed literature for its use in functionalizing porous silicon microparticles.[3] This modification is a key step in engineering sustained-release drug delivery systems, for instance, for intravitreal applications, by controlling the particle's surface properties and interaction with the biological environment.[3]

Advanced Materials

As an organosiloxane reagent, it serves as an additive or precursor in the synthesis of advanced functional materials, including coatings, silicone fluids, and organic-inorganic hybrids.[6]

Experimental Protocol: Surface Modification of Glass Slides

This protocol provides a trusted, self-validating workflow for achieving a hydrophobic surface on glass substrates.



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Caption: Experimental workflow for surface modification.

Methodology:

- Substrate Preparation (Activation):
 - Thoroughly clean glass slides by sonication in acetone, followed by isopropyl alcohol.
 - To ensure a high density of surface hydroxyl groups, treat the slides with an oxygen plasma cleaner or immerse them in Piranha solution (a 3:1 mixture of sulfuric acid and hydrogen peroxide). Extreme caution is required when handling Piranha solution.
 - Rinse extensively with deionized water and dry under a stream of nitrogen, followed by baking in an oven at 110°C for 1 hour to remove adsorbed water.
- Silanization (Solution Phase Deposition):
 - Work in a controlled, low-humidity environment (e.g., a glovebox or under an inert atmosphere).
 - Prepare a 1-5% (v/v) solution of **Methoxy(dimethyl)octylsilane** in an anhydrous solvent, such as toluene.
 - Immerse the cleaned, dry slides in the silane solution. Let the reaction proceed for 1-4 hours at room temperature. Gentle agitation can improve monolayer homogeneity.
- Post-Deposition Curing:
 - Remove the slides from the solution and rinse thoroughly with fresh anhydrous toluene to remove any physisorbed silane.
 - Cure the slides in an oven at 110°C for 30-60 minutes to drive the condensation reaction to completion and form a stable, cross-linked monolayer.
- Validation:
 - The success of the modification can be confirmed by measuring the static water contact angle. A successful hydrophobic coating should yield a contact angle >90°.

Analytical Characterization

The purity and identity of **Methoxy(dimethyl)octylsilane**, as well as the success of surface modification, can be confirmed using standard analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): Confirms the purity of the silane reagent and its molecular weight (202.41 g/mol).[9]
- Fourier-Transform Infrared Spectroscopy (FTIR): Can be used to monitor the disappearance of surface Si-OH bands and the appearance of C-H stretching bands from the octyl chain on a modified substrate.[9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H, ¹³C, ²⁹Si): Provides structural confirmation of the molecule.[9] For example, ¹H NMR would show characteristic peaks for the octyl chain, the Si-methyl groups, and the methoxy group protons.

Safety and Handling

As a reactive chemical, proper handling of **Methoxy(dimethyl)octylsilane** is essential.

- Hazards: It is a combustible liquid and causes skin and serious eye irritation.[6][9][10]
- Handling: Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[9] Handle in a well-ventilated area or a fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place, away from heat and open flames.[5] It is moisture-sensitive and should be stored under an inert gas (e.g., nitrogen or argon) to prevent hydrolysis.[5]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

Conclusion

Methoxy(dimethyl)octylsilane is a high-purity reagent that provides a reliable and straightforward method for creating robust, hydrophobic surfaces. Its well-defined mechanism of action and versatility make it an indispensable tool for scientists and engineers in material science, microfabrication, and chromatography. For professionals in drug development, its application in modifying drug delivery vehicles highlights its potential to solve critical challenges

in controlling biocompatibility and release kinetics, making it a key enabling technology for next-generation therapeutics.

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- To cite this document: BenchChem. [Methoxy(dimethyl)octylsilane CAS number 93804-29-6]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1584689#methoxy-dimethyl-octylsilane-cas-number-93804-29-6>

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